

# Thermodynamic Properties of Butyl Decanoate: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Butyl decanoate

Cat. No.: B1668121

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## Introduction

**Butyl decanoate** (C<sub>14</sub>H<sub>28</sub>O<sub>2</sub>), also known as butyl caprate, is an ester recognized for its characteristic fruity aroma.<sup>[1]</sup> It is found in various fruits and is utilized as a flavoring agent.<sup>[1]</sup> Beyond its applications in the food and fragrance industries, **butyl decanoate** serves as a valuable compound in scientific research, particularly in the study of esterification reactions and biocatalytic processes.<sup>[1]</sup> This technical guide provides a comprehensive overview of the core thermodynamic properties of **butyl decanoate**, detailed experimental protocols for their determination, and visualizations of its primary synthesis pathways.

## Core Thermodynamic and Physical Properties

The thermodynamic and physical properties of **butyl decanoate** are crucial for its application in various scientific and industrial processes. A summary of these properties is presented below, compiled from various sources.

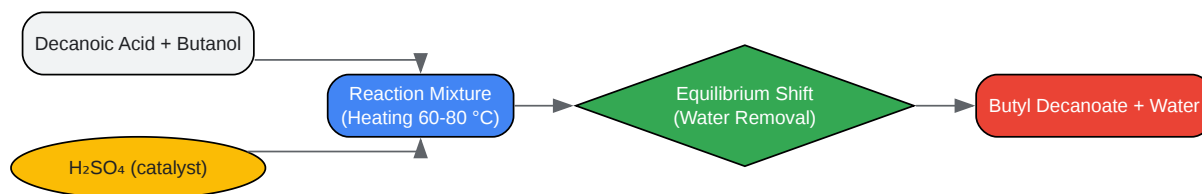
Property	Value	Conditions
Molecular Weight	228.37 g/mol	
Boiling Point	274.00 to 275.00 °C	@ 760.00 mmHg[2][3]
123 °C	@ 4 mmHg	
Melting Point	Not specified	
Density	0.86 g/mL	@ 20 °C
0.85800 to 0.86400 g/cm <sup>3</sup>	@ 25.00 °C	
0.861 g/mL		
Refractive Index	1.430	n <sub>20</sub> /D
1.42700 to 1.43300	@ 20.00 °C	
Vapor Pressure	0.005000 mmHg	@ 25.00 °C (estimated)
Flash Point	136 °C	
120.00 °C	(TCC)	
Solubility	Soluble in alcohol. Insoluble in water.	
0.3631 mg/L in water	@ 25 °C (estimated)	
LogP (o/w)	5.880	(estimated)

## Synthesis of Butyl Decanoate

**Butyl decanoate** can be synthesized through two primary methods: acid-catalyzed Fischer esterification and enzymatic synthesis.

### Acid-Catalyzed Fischer Esterification

This common method involves the reaction of decanoic acid with butanol in the presence of a strong acid catalyst, such as sulfuric acid. The reaction is typically heated to drive the equilibrium towards the formation of the ester and water.

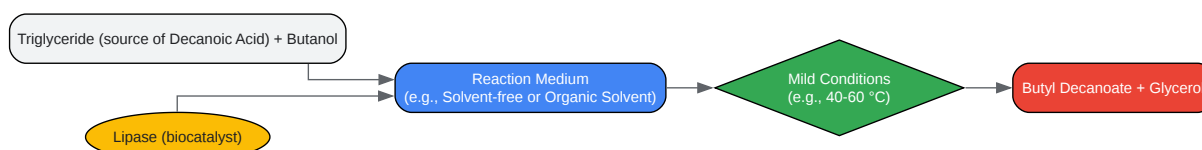


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#### Acid-Catalyzed Fischer Esterification Workflow

## Enzymatic Synthesis

An alternative, greener approach utilizes lipases as biocatalysts for the transesterification of fats or oils containing decanoic acid with butanol. This method operates under milder conditions and can offer higher selectivity.



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#### Enzymatic Synthesis Workflow for **Butyl Decanoate**

## Experimental Protocols

Accurate determination of thermodynamic properties is essential for the reliable application of **butyl decanoate** in research and development. The following are detailed methodologies for key experiments.

## Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The Thiele tube method is a common and efficient technique for this measurement.

- **Sample Preparation:** A small amount of **butyl decanoate** is placed in a small test tube. An inverted capillary tube, sealed at one end, is then placed inside the test tube containing the sample.
- **Apparatus Setup:** The test tube assembly is attached to a thermometer. The entire setup is then immersed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- **Heating:** The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and exit as a slow stream of bubbles.
- **Observation:** Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube. At this point, the heating is stopped.
- **Boiling Point Determination:** The liquid in the Thiele tube is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases, and the liquid is just about to be drawn back into the capillary tube.

## Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance. A pycnometer, a flask with a precisely known volume, is used for accurate density measurements.

- **Preparation:** A clean and dry pycnometer is weighed accurately.
- **Sample Filling:** The pycnometer is filled with **butyl decanoate**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is carefully wiped from the exterior.
- **Weighing:** The filled pycnometer is weighed.
- **Calculation:** The mass of the **butyl decanoate** is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer. The density is then calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Viscosity (Rotational Viscometer)

Viscosity measures a fluid's resistance to flow. A rotational viscometer is a common instrument for this purpose.

- **Instrument Setup:** The rotational viscometer is calibrated according to the manufacturer's instructions. A suitable spindle is selected based on the expected viscosity of **butyl decanoate**.
- **Sample Preparation:** A sample of **butyl decanoate** is placed in a container, and the temperature is controlled to the desired value.
- **Measurement:** The spindle is immersed in the liquid to the specified depth. The motor is started, and the spindle rotates at a constant speed.
- **Data Acquisition:** The viscometer measures the torque required to rotate the spindle, which is proportional to the viscosity of the fluid. This torque reading is then converted to a viscosity value (typically in centipoise, cP, or Pascal-seconds, Pa·s).

## Determination of Specific Heat Capacity (Method of Mixtures)

Specific heat capacity is the amount of heat required to raise the temperature of a unit mass of a substance by one degree. The method of mixtures in a calorimeter is a standard technique for its determination.

- **Calorimeter Preparation:** A known mass of a liquid with a known specific heat capacity (e.g., water) is placed in a calorimeter. The initial temperature is recorded.
- **Sample Heating:** A known mass of **butyl decanoate** is heated to a specific, higher temperature.
- **Mixing:** The heated **butyl decanoate** is quickly transferred to the calorimeter containing the cooler liquid. The mixture is gently stirred, and the final equilibrium temperature is recorded.
- **Calculation:** By applying the principle of conservation of energy (heat lost by the hot liquid equals the heat gained by the cooler liquid and the calorimeter), the specific heat capacity of **butyl decanoate** can be calculated.

## Determination of Thermal Conductivity (Transient Hot Wire Method)

Thermal conductivity is the property of a material to conduct heat. The transient hot wire method is a precise technique for liquids.

- **Apparatus:** The setup consists of a thin platinum wire submerged in the liquid sample. This wire acts as both a heating element and a resistance thermometer.
- **Measurement Principle:** A step voltage is applied to the wire, causing its temperature to rise. The rate of this temperature increase is dependent on the thermal conductivity of the surrounding fluid.
- **Data Analysis:** The change in the wire's resistance over time is measured, which corresponds to its temperature change. The thermal conductivity is then calculated from the transient temperature response of the wire.

## Determination of Vapor Pressure (Static Method)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases at a given temperature.

- **Sample Preparation:** A sample of purified **butyl decanoate** is placed in a container connected to a pressure measurement device (manometer).
- **Evacuation:** The container is evacuated to remove any foreign gases.
- **Equilibrium:** The system is allowed to reach thermal and phase equilibrium at a controlled temperature.
- **Pressure Measurement:** The pressure of the vapor phase in the container is measured at different temperatures to obtain the vapor pressure curve.

## Conclusion

This technical guide provides a consolidated resource on the thermodynamic properties of **butyl decanoate**, catering to the needs of researchers and professionals in drug development and other scientific fields. The presented data, structured for clarity, along with detailed experimental protocols and visual workflows for synthesis, aims to facilitate a deeper understanding and more effective utilization of this compound in various applications. The

methodologies described offer standardized approaches to verify and expand upon the existing knowledge of **butyl decanoate**'s physical and chemical behavior.

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## References

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